

A Comparative Guide to Alternative Synthetic Routes for 1-Methylcyclohexanecarbaldehyde

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarbaldehyde

Cat. No.: B1312212

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This guide provides a comprehensive comparison of alternative synthetic pathways to obtain **1-methylcyclohexanecarbaldehyde**, a valuable building block in organic synthesis. The following sections detail two primary multi-step routes, complete with experimental protocols and quantitative data to facilitate the selection of the most suitable method for your research and development needs.

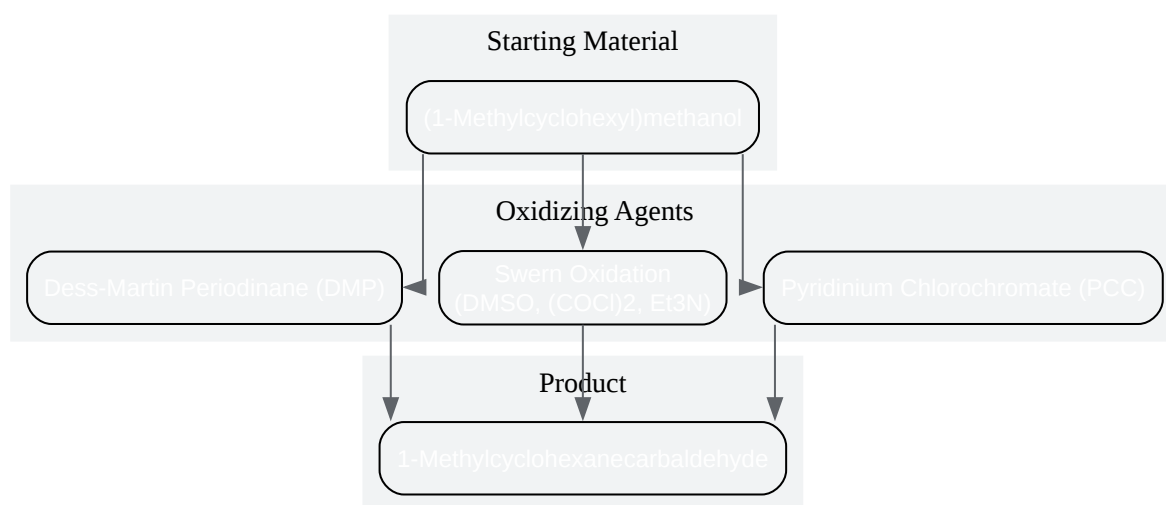
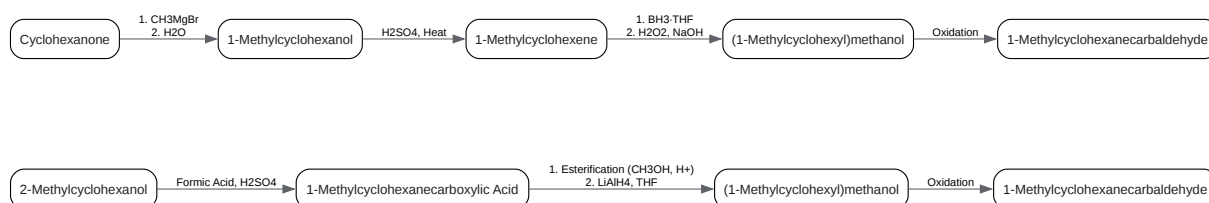
Introduction

1-Methylcyclohexanecarbaldehyde is a key intermediate in the synthesis of various organic molecules. Its preparation can be approached through several synthetic strategies. This guide focuses on two robust, multi-step pathways commencing from readily available starting materials: cyclohexanone and 2-methylcyclohexanol. The comparison will highlight key metrics such as reaction yields, conditions, and the nature of the reagents employed.

Route 1: Synthesis from Cyclohexanone

This pathway involves the initial formation of 1-methylcyclohexanol via a Grignard reaction, followed by dehydration to 1-methylcyclohexene. The alkene is then converted to the primary alcohol, (1-methylcyclohexyl)methanol, which is subsequently oxidized to the target aldehyde.

Workflow for Route 1



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